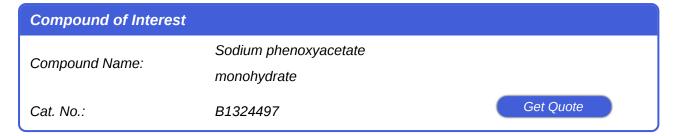


Preliminary Investigation of Sodium Phenoxyacetate Monohydrate: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium phenoxyacetate, the sodium salt of phenoxyacetic acid, serves as a key intermediate in various chemical and pharmaceutical syntheses. This technical guide provides a preliminary investigation into **sodium phenoxyacetate monohydrate**, summarizing its chemical and physical properties, detailing a laboratory-scale synthesis protocol, and presenting its crystallographic structure. Furthermore, this document explores the known and potential biological activities of phenoxyacetate derivatives, including their roles in antibiotic production and as potential therapeutic agents. Toxicological data is also presented to provide a preliminary safety profile.

Chemical and Physical Properties

Sodium phenoxyacetate monohydrate is a white to off-white crystalline powder. Its fundamental properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C ₈ H ₉ NaO ₄	[1]
Molecular Weight	192.14 g/mol	[1]
CAS Number	313222-85-4 (hydrate)	
Appearance	White to off-white powder/crystal	[2]
Melting Point	262-264 °C (decomposes)	[2]
Solubility in Water	223.6 g/L at 20 °C	[2]
pKa (of phenoxyacetic acid)	3.17 at 20 °C	

Synthesis of Sodium Phenoxyacetate

A detailed experimental protocol for the synthesis of sodium phenoxyacetate is outlined below, adapted from patent literature. This one-step reaction involves the reaction of phenol and chloroacetic acid in a sodium hydroxide solution.

Experimental Protocol:

Materials:

- Phenol
- Chloroacetic acid
- Sodium hydroxide
- Deionized water

Procedure:[3]

 Preparation of Sodium Hydroxide Solution: Prepare a 9.0% (w/w) aqueous solution of sodium hydroxide. For example, dissolve 28g of sodium hydroxide in 282ml of deionized water. Allow the solution to cool to room temperature.

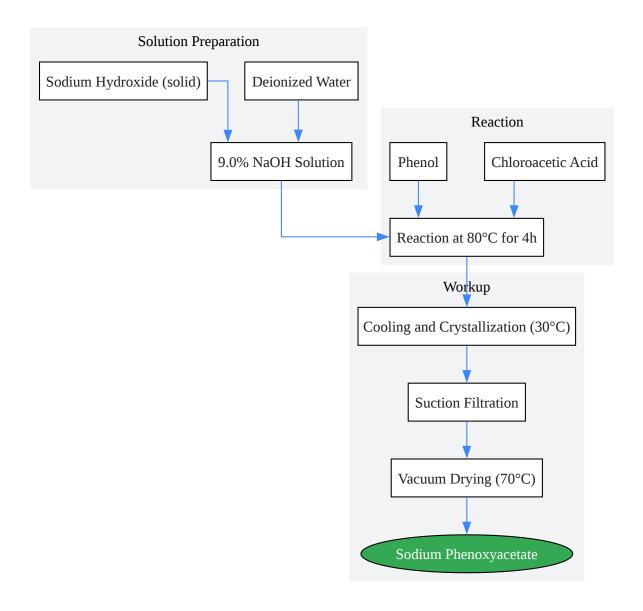




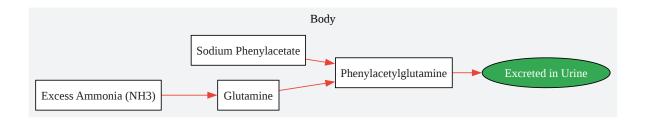


- Reaction: To the sodium hydroxide solution, add 28.2g (0.30 mol) of phenol and 37.8g (0.40 mol) of chloroacetic acid sequentially while stirring.
- Heating: Heat the reaction mixture to 80°C and maintain this temperature for 4 hours with continuous stirring.
- Crystallization: After the reaction is complete, stop heating and allow the solution to cool to 30°C and leave it overnight to facilitate crystallization.
- Isolation and Drying: Collect the resulting white solid by suction filtration. Dry the filter cake in a vacuum oven at 70°C to obtain sodium phenoxyacetate.









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